

stability and storage conditions for (2-Bromo-3-iodophenyl)methanol

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: (2-Bromo-3-iodophenyl)methanol

Cat. No.: B591537

[Get Quote](#)

An In-depth Technical Guide on the Stability and Storage of **(2-Bromo-3-iodophenyl)methanol**

For Researchers, Scientists, and Drug Development Professionals

Abstract

(2-Bromo-3-iodophenyl)methanol is a halogenated aromatic alcohol with potential applications in organic synthesis and pharmaceutical research. Understanding its stability and appropriate storage conditions is critical for ensuring its integrity and the reliability of experimental outcomes. This technical guide provides a comprehensive overview of the known stability and storage parameters for **(2-Bromo-3-iodophenyl)methanol**. Due to the limited availability of specific stability studies for this compound in publicly accessible literature, this guide further outlines general principles and methodologies for assessing the stability of related halophenyl methanols.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **(2-Bromo-3-iodophenyl)methanol** is presented in Table 1.

Table 1: Chemical and Physical Properties of **(2-Bromo-3-iodophenyl)methanol**

Property	Value
CAS Number	1261644-21-6
Molecular Formula	C ₇ H ₆ BrIO
Molecular Weight	312.93 g/mol
Physical Form	Solid [1]
Purity	Typically ≥98% [1]

Recommended Storage and Handling

Proper storage and handling are paramount to prevent the degradation of **(2-Bromo-3-iodophenyl)methanol**. The recommended conditions are based on information from chemical suppliers and general knowledge of similarly structured compounds.

Table 2: Recommended Storage and Handling Conditions

Parameter	Recommendation	Rationale
Temperature	2-8°C [1]	Refrigeration slows down potential degradation reactions.
Light	Keep in a dark place [1]	To prevent potential photolytic degradation.
Atmosphere	Sealed in dry conditions [1]	To protect from moisture and atmospheric oxygen, which could participate in degradation.
Inert Gas	Recommended for long-term storage	To further minimize oxidative degradation.

Safety Information

(2-Bromo-3-iodophenyl)methanol is classified with the following hazard statements:

- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H335: May cause respiratory irritation

Standard laboratory personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated area or a fume hood.

Stability Profile and Potential Degradation Pathways

While specific experimental stability data for **(2-Bromo-3-iodophenyl)methanol** is not extensively documented, its structure suggests several potential degradation pathways based on the reactivity of its functional groups (benzyl alcohol, bromo and iodo substituents on an aromatic ring).

Oxidative Degradation

The benzylic alcohol moiety is susceptible to oxidation, which could lead to the formation of the corresponding aldehyde (2-Bromo-3-iodobenzaldehyde) and subsequently the carboxylic acid (2-Bromo-3-iodobenzoic acid). This process can be accelerated by exposure to air (oxygen), heat, and light.

Photodegradation

Aromatic halides, particularly iodo-substituted compounds, can be sensitive to light. The carbon-iodine bond is weaker than the carbon-bromine bond and can be cleaved by UV or even visible light, potentially leading to dehalogenation or other complex reactions.

Thermal Degradation

At elevated temperatures, thermal decomposition may occur. The specific degradation products would depend on the temperature and atmosphere.

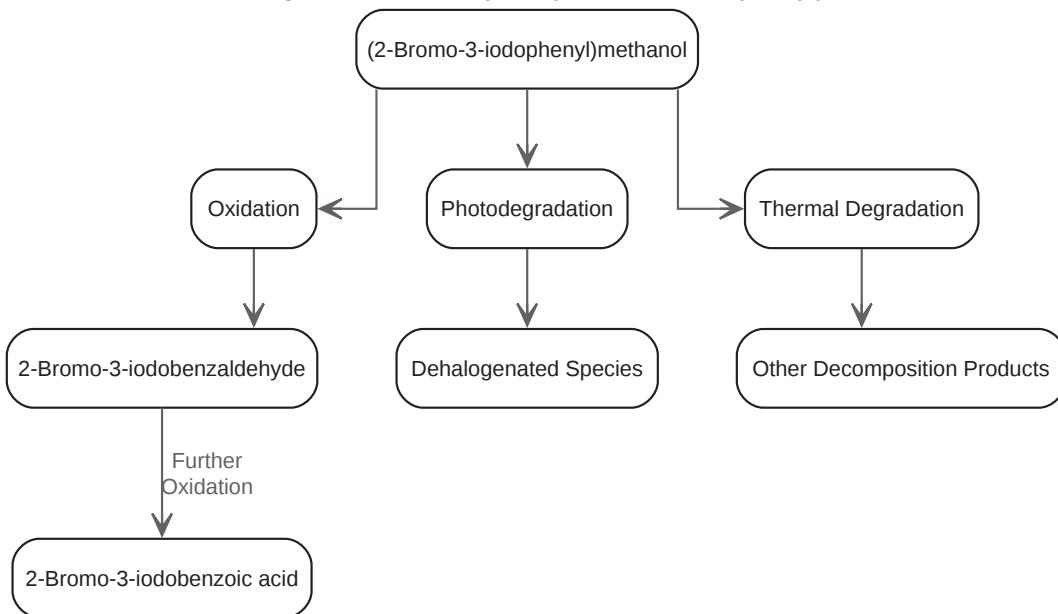
Incompatibilities

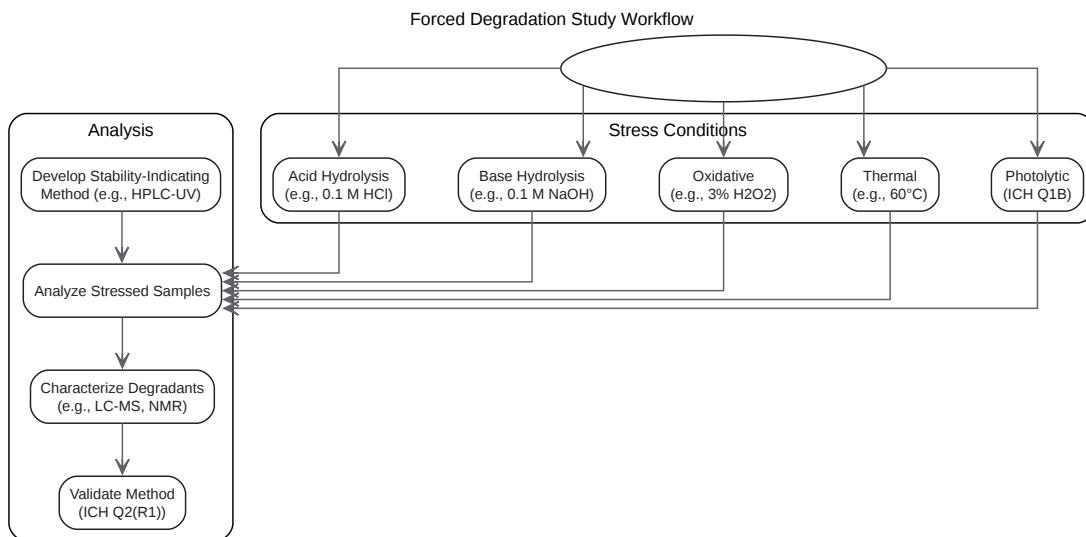
Based on general chemical principles, **(2-Bromo-3-iodophenyl)methanol** may be incompatible with:

- Strong Oxidizing Agents: Can lead to rapid and potentially hazardous oxidation of the alcohol group.
- Strong Reducing Agents: May cause dehalogenation.
- Strong Acids and Bases: Could catalyze degradation reactions.

A logical diagram illustrating the potential degradation pathways is provided below.

Potential Degradation Pathways of (2-Bromo-3-iodophenyl)methanol



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Controlling achiral and chiral conformations of benzyl alcohol by ortho-halogenation, collisional relaxation and dimerisation - Physical Chemistry Chemical Physics (RSC

Publishing) [pubs.rsc.org]

- To cite this document: BenchChem. [stability and storage conditions for (2-Bromo-3-iodophenyl)methanol]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b591537#stability-and-storage-conditions-for-2-bromo-3-iodophenyl-methanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com